

"Benzene, tetrapropylene-" chemical and physical properties

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Compound of Interest

Compound Name: *Benzene, tetrapropylene-*

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An In-Depth Technical Guide to Tetrapropylbenzene

A comprehensive overview for researchers, scientists, and drug development professionals.

Introduction

Tetrapropylbenzene, systematically known as "**Benzene, tetrapropylene-**," is a complex mixture of branched-chain aromatic hydrocarbons. Historically, it was a significant industrial chemical, primarily serving as a precursor to alkylbenzene sulfonate surfactants. Its production involves the alkylation of benzene with propylene tetramer, resulting in a product with a high degree of isomeric complexity. This guide provides a detailed exploration of the chemical and physical properties, synthesis, reactivity, applications, and toxicological profile of tetrapropylbenzene, offering valuable insights for professionals in research and development.

Chemical and Physical Properties

Tetrapropylbenzene is a colorless to yellowish liquid with a characteristic aromatic odor. Due to its nature as a complex mixture of isomers, its physical properties are typically reported as ranges.

Property	Value	Source(s)
CAS Number	25265-78-5	[1]
Molecular Formula	C ₁₈ H ₃₀	[1] [2]
Molecular Weight	246.43 g/mol	[1] [2]
Appearance	Colorless to yellowish liquid	[2]
Density	0.856 - 0.862 g/mL at 25°C	[2]
Boiling Point	185-188°C at 15 mmHg	[2]
Melting Point	3°C	[2]
Refractive Index	n _{20/D} 1.482	[2]
Solubility	Soluble in organic solvents such as alcohols, ethers, and aromatic hydrocarbons.	[2]

Isomeric Complexity

The term "tetrapropylbenzene" is a simplification, as the industrial product is a complex mixture of isomers. This complexity arises from the structure of the propylene tetramer used in its synthesis, which is itself a mixture of highly branched C₁₂ alkenes. Consequently, the resulting tetrapropylbenzene contains numerous positional isomers of the dodecyl group on the benzene ring, as well as various branching patterns within the alkyl chain. This isomeric distribution significantly influences the physicochemical properties and biodegradability of the final product.

Synthesis of Tetrapropylbenzene

The primary industrial method for producing tetrapropylbenzene is the Friedel-Crafts alkylation of benzene with propylene tetramer. This electrophilic aromatic substitution reaction is typically catalyzed by strong Lewis acids such as aluminum chloride (AlCl₃) or hydrofluoric acid (HF).

Formation of Propylene Tetramer

Propylene tetramer is produced through the oligomerization of propylene using a catalyst, often a solid phosphoric acid catalyst. The reaction conditions, such as temperature and pressure,

are controlled to favor the formation of the C₁₂ fraction.

Experimental Protocol: Synthesis of Propylene Tetramer

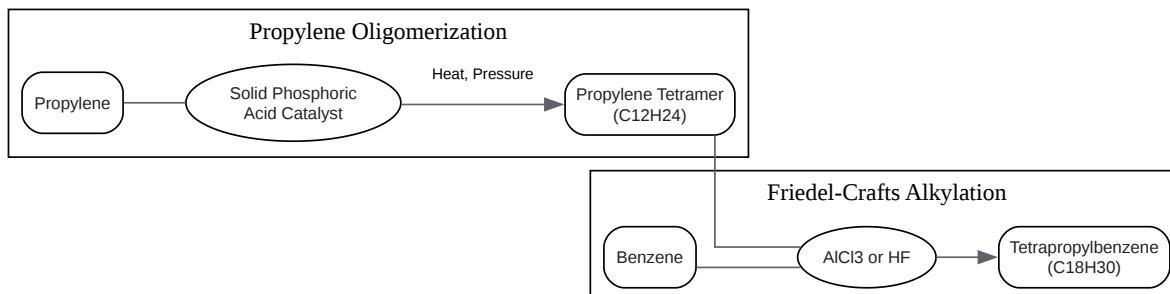
- Catalyst Preparation: A solid phosphoric acid catalyst is packed into a fixed-bed reactor.
- Reaction Conditions: Propylene gas is fed into the reactor at a controlled temperature and pressure. Typical temperatures range from 150°C to 250°C, with pressures up to 1000 psi.
- Product Separation: The resulting mixture of propylene oligomers is fractionally distilled to isolate the C₁₂ fraction (propylene tetramer).

Friedel-Crafts Alkylation

The synthesized propylene tetramer is then reacted with benzene in the presence of a Friedel-Crafts catalyst.

Experimental Protocol: Friedel-Crafts Alkylation of Benzene with Propylene Tetramer

- Reaction Setup: A stirred reactor is charged with benzene and the Friedel-Crafts catalyst (e.g., AlCl₃).
- Reactant Addition: Propylene tetramer is slowly added to the benzene-catalyst mixture while maintaining a controlled temperature, typically between 30°C and 70°C.
- Reaction Monitoring: The progress of the reaction is monitored by techniques such as gas chromatography to determine the conversion of benzene and the formation of tetrapropylbenzene.
- Workup: Upon completion, the reaction mixture is quenched, typically with water or a dilute acid, to deactivate the catalyst. The organic layer is then separated, washed, and distilled to purify the tetrapropylbenzene product.



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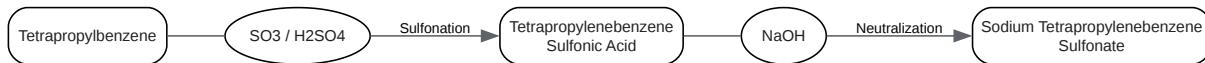
Caption: Synthesis of Tetrapropylbenzene.

Chemical Reactivity

The chemical reactivity of tetrapropylbenzene is characteristic of alkylbenzenes. The benzene ring can undergo further electrophilic aromatic substitution, and the alkyl side chains can be subject to oxidation.

Sulfonation

One of the most important reactions of tetrapropylbenzene is sulfonation to produce tetrapropylenebenzene sulfonate. This is achieved by reacting tetrapropylbenzene with a sulfonating agent, such as fuming sulfuric acid or sulfur trioxide. The resulting sulfonic acid is then neutralized to form the sodium salt, which is a widely used surfactant.



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Caption: Sulfonation of Tetrapropylbenzene.

Oxidation

The alkyl side chains of tetrapropylbenzene can be oxidized under strong oxidizing conditions, although the branched nature of the chains makes them more resistant to oxidation compared to linear alkylbenzenes.

Applications

The primary application of tetrapropylbenzene has been as an intermediate in the production of tetrapropylenebenzene sulfonate, a key component of synthetic detergents.^[3] Due to its good thermal and oxidative stability, it has also found use as a functional fluid, such as in lubricants and hydraulic fluids.^[2]

Analytical Characterization

The complex isomeric nature of tetrapropylbenzene necessitates powerful analytical techniques for its characterization.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the most common method for analyzing tetrapropylbenzene. A high-resolution capillary column can separate the numerous isomers, and the mass spectrometer provides fragmentation patterns that aid in their identification. The mass spectra of alkylbenzenes are often characterized by a prominent peak at m/z 91, corresponding to the tropylion ion ($[C_7H_7]^+$), and other fragments resulting from the cleavage of the alkyl side chain.

Experimental Protocol: GC-MS Analysis of Tetrapropylbenzene

- **Sample Preparation:** Dilute the tetrapropylbenzene sample in a suitable solvent (e.g., hexane).
- **GC Conditions:**
 - **Column:** A non-polar capillary column (e.g., DB-5ms) is typically used.
 - **Injector Temperature:** 250°C.
 - **Oven Program:** Start at a low temperature (e.g., 50°C) and ramp up to a high temperature (e.g., 300°C) to ensure the elution of all isomers.

- Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from a low m/z (e.g., 40) to a high m/z (e.g., 300) to capture the molecular ion and all fragment ions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy can provide valuable information about the structure of the isomers present in tetrapropylbenzene. The aromatic region of the ^1H NMR spectrum will show complex multiplets corresponding to the protons on the benzene ring. The aliphatic region will display a multitude of overlapping signals from the protons on the highly branched alkyl chains.

Infrared (IR) Spectroscopy

The IR spectrum of tetrapropylbenzene will exhibit characteristic absorption bands for aromatic C-H stretching (around $3000\text{-}3100\text{ cm}^{-1}$) and C=C stretching (around $1450\text{-}1600\text{ cm}^{-1}$). Strong bands corresponding to aliphatic C-H stretching will also be present (around $2850\text{-}2960\text{ cm}^{-1}$).

Toxicology and Safety

Tetrapropylbenzene is considered to be of moderate acute toxicity. The primary hazards are associated with aspiration and eye irritation.

- GHS Hazard Statements:
 - H304: May be fatal if swallowed and enters airways.[\[1\]](#)
 - H319: Causes serious eye irritation.[\[1\]](#)
 - H411: Toxic to aquatic life with long lasting effects.[\[1\]](#)

Specific LD₅₀ values for tetrapropylbenzene are not readily available, likely due to its isomeric complexity. However, data for related alkylbenzenes suggest that the oral LD₅₀ is likely to be in the range of several grams per kilogram of body weight.

Environmental Fate and Biodegradation

A significant aspect of tetrapropylbenzene is its environmental persistence. The highly branched structure of the alkyl side chains makes it resistant to biodegradation by microorganisms.^{[3][4]} This poor biodegradability led to environmental problems such as foaming in waterways and was the primary reason for its replacement with the more readily biodegradable linear alkylbenzenes (LABs) in the manufacturing of detergents.^{[3][4]}

Conclusion

Tetrapropylbenzene is a historically important industrial chemical with a complex isomeric nature. While its use has declined due to environmental concerns related to its poor biodegradability, a thorough understanding of its chemical and physical properties, synthesis, and reactivity remains crucial for researchers and professionals dealing with legacy environmental contamination and for those in fields where branched alkylbenzenes may still find niche applications. This guide has provided a comprehensive overview of the key technical aspects of tetrapropylbenzene, serving as a valuable resource for the scientific community.

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